

Copper iodide CAS number and material safety data sheet.

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Compound of Interest

Compound Name: Copper;iodide

Cat. No.: B13735485

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Copper(I) Iodide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential technical information on Copper(I) Iodide, including its Chemical Abstracts Service (CAS) number, a summary of its material safety data, and a logical workflow for safe handling.

Core Data Summary

Copper(I) Iodide is a chemical compound with the CAS Number 7681-65-4.^{[1][2][3][4]} It is also known as cuprous iodide.^[5] The following table summarizes key quantitative data extracted from its Material Safety Data Sheet (MSDS).

Property	Value	Source
Molecular Formula	CuI	[5][6]
Molecular Weight	190.45 g/mol	[4][5][6]
Melting Point	605 °C (lit.)	[4]
Boiling Point	1290 °C	[2][7]
Density	5.62 g/mL at 25 °C (lit.)	[4]
Vapor Pressure	10 mmHg (656 °C)	[4]
EC Number	231-674-6	[2][4]
Purity	≥99.5%	[4]
Sulfate (SO ₄ ²⁻) Traces	≤5000 mg/kg	[4]
Iron (Fe) Cation Traces	≤50 mg/kg	[4]

Material Safety and Handling

Copper(I) iodide is harmful if swallowed and causes skin and serious eye irritation.[2][5][6] It may also cause respiratory irritation.[2][5] Furthermore, it is very toxic to aquatic life with long-lasting effects.[2][5][6]

Experimental Protocol: Safe Handling of Copper(I) Iodide

The following protocol outlines the necessary steps for the safe handling of copper(I) iodide in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Wear appropriate protective gloves, clothing, and eye/face protection.[2][6]

2. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood to avoid inhalation of dust.
[5]

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust.[2]
- Minimize dust generation and accumulation.
- Wash hands thoroughly after handling.

4. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.

5. Disposal:

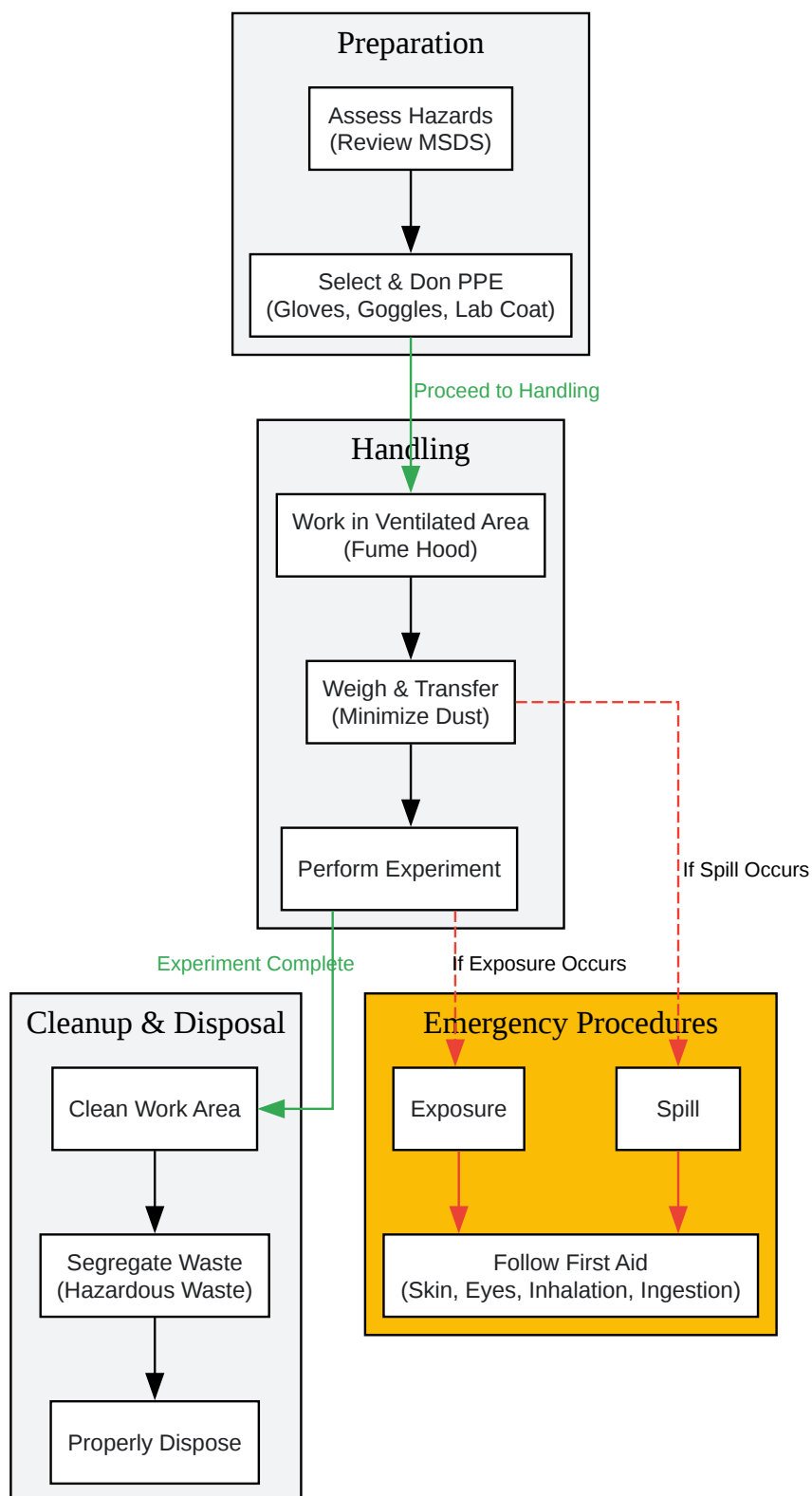
- Dispose of contents and container in accordance with local, regional, national, and international regulations.
- Avoid release to the environment.[2][5][6]

6. First Aid Measures:

- If on skin: Wash with plenty of soap and water.[2][6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5][6]
- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[6]
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration.[5]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of copper(I) iodide, from preparation to disposal.



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Safe Handling Workflow for Copper(I) Iodide

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